

# Application Note: Quantification of Zinc Ricinoleate via High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: *Zinc ricinoleate*

Cat. No.: *B8124399*

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## Abstract

This application note details a robust and reliable indirect quantification method for **zinc ricinoleate** in various formulations, such as cosmetics and pharmaceuticals. As the direct analysis of the intact **zinc ricinoleate** salt by High-Performance Liquid Chromatography (HPLC) is challenging, this method employs an acid-catalyzed hydrolysis to dissociate the salt into ricinoleic acid. The subsequent quantification of ricinoleic acid is performed using a validated reversed-phase HPLC method with diode-array detection (DAD). This approach provides a precise and accurate means to determine the concentration of **zinc ricinoleate**.

## Introduction

**Zinc ricinoleate** is the zinc salt of ricinoleic acid, a major component of castor oil.<sup>[1][2]</sup> It is widely utilized in the personal care industry, particularly in deodorant formulations, for its effective odor-absorbing properties.<sup>[2][3][4]</sup> Unlike antiperspirants that block sweat glands, **zinc ricinoleate** traps and neutralizes odor-causing molecules without interfering with the natural skin flora.<sup>[3]</sup> Accurate quantification of **zinc ricinoleate** is crucial for quality control and formulation development in these products. This protocol provides a comprehensive methodology for the indirect quantification of **zinc ricinoleate** by measuring its active component, ricinoleic acid, via HPLC.

## Principle of the Method

The quantification of **zinc ricinoleate** is achieved through a two-step process. First, the sample undergoes an acid-catalyzed hydrolysis to break the ionic bond between the zinc cation and the ricinoleate anion, thereby liberating the free ricinoleic acid. The second step involves the separation and quantification of the resulting ricinoleic acid using a reversed-phase HPLC system with a C18 column and a DAD detector. The concentration of **zinc ricinoleate** in the original sample is then calculated stoichiometrically from the quantified amount of ricinoleic acid.

## Experimental Protocols

### Materials and Reagents

- **Zinc Ricinoleate** reference standard (purity  $\geq 98\%$ )
- Ricinoleic Acid reference standard (purity  $\geq 99\%$ )
- Acetonitrile (HPLC grade)
- Water (HPLC grade, deionized)
- Phosphoric acid (analytical grade)
- Hydrochloric acid (analytical grade)
- Methanol (HPLC grade)
- Chloroform (analytical grade)
- Syringe filters (0.45  $\mu\text{m}$ , PTFE or nylon)

### Equipment

- HPLC system equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD)
- C18 analytical column (e.g., 150 x 4.6 mm, 5  $\mu\text{m}$  particle size)
- Analytical balance

- pH meter
- Vortex mixer
- Sonication bath
- Centrifuge

## Chromatographic Conditions

Parameter	Value
Column	C18 (150 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (65:35, v/v), pH adjusted to 3.0 with phosphoric acid
Flow Rate	0.8 mL/min
Injection Volume	20 µL
Column Temperature	25 °C
Detection	DAD at 210 nm
Run Time	10 minutes

## Standard Solution Preparation

- Ricinoleic Acid Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of ricinoleic acid reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock standard solution with the mobile phase to achieve concentrations ranging from approximately 3 µg/mL to 100 µg/mL.

## Sample Preparation Protocol (Acid Hydrolysis)

- Sample Weighing: Accurately weigh a portion of the sample formulation equivalent to approximately 10 mg of **zinc ricinoleate** into a 50 mL centrifuge tube.

- Lipid Extraction (for emulsion-based samples):
  - Add 10 mL of a chloroform:methanol (2:1, v/v) mixture to the centrifuge tube.
  - Vortex vigorously for 2 minutes to disperse the sample and extract the lipid-soluble components, including **zinc ricinoleate**.
  - Centrifuge at 3000 rpm for 10 minutes to separate the phases.
  - Carefully transfer the lower organic phase to a clean tube. Repeat the extraction twice and combine the organic phases.
  - Evaporate the solvent under a gentle stream of nitrogen.
- Acid Hydrolysis:
  - To the dried extract (or directly to the weighed sample if not an emulsion), add 5 mL of 1 M hydrochloric acid in methanol.
  - Seal the tube and heat at 60°C for 1 hour to ensure complete hydrolysis of the **zinc ricinoleate** to ricinoleic acid.
- Extraction of Ricinoleic Acid:
  - After cooling to room temperature, add 5 mL of deionized water and 10 mL of chloroform to the tube.
  - Vortex for 2 minutes and centrifuge at 3000 rpm for 10 minutes.
  - Transfer the lower chloroform layer containing the ricinoleic acid to a new tube.
  - Repeat the extraction with an additional 5 mL of chloroform and combine the extracts.
- Final Sample Preparation:
  - Evaporate the combined chloroform extracts to dryness under a stream of nitrogen.
  - Reconstitute the residue in a known volume (e.g., 5 mL) of the HPLC mobile phase.

- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial.

## Data Presentation

The performance of the HPLC method for ricinoleic acid quantification is summarized in the table below. This data was compiled from published methods and demonstrates the suitability of the analytical procedure for its intended purpose.

Parameter	Result
Retention Time	Approximately 7.5 minutes
Linearity Range	3.125 - 95 µg/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	1.112 µg/mL
Limit of Quantification (LOQ)	3.37 µg/mL

## Calculation of Zinc Ricinoleate Concentration

The concentration of **zinc ricinoleate** in the original sample is calculated from the concentration of ricinoleic acid determined by HPLC using the following formula:

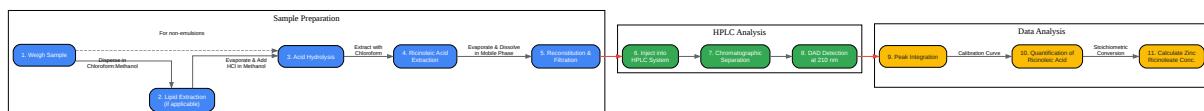
$$\text{Concentration of Zinc Ricinoleate } (\mu\text{g/mL}) = \text{CRA} * (\text{MWZR} / (2 * \text{MWRA}))$$

Where:

- CRA is the concentration of ricinoleic acid measured by HPLC (µg/mL).
- MWZR is the molecular weight of **zinc ricinoleate** (~660.3 g/mol ).
- MWRA is the molecular weight of ricinoleic acid (~298.5 g/mol ).

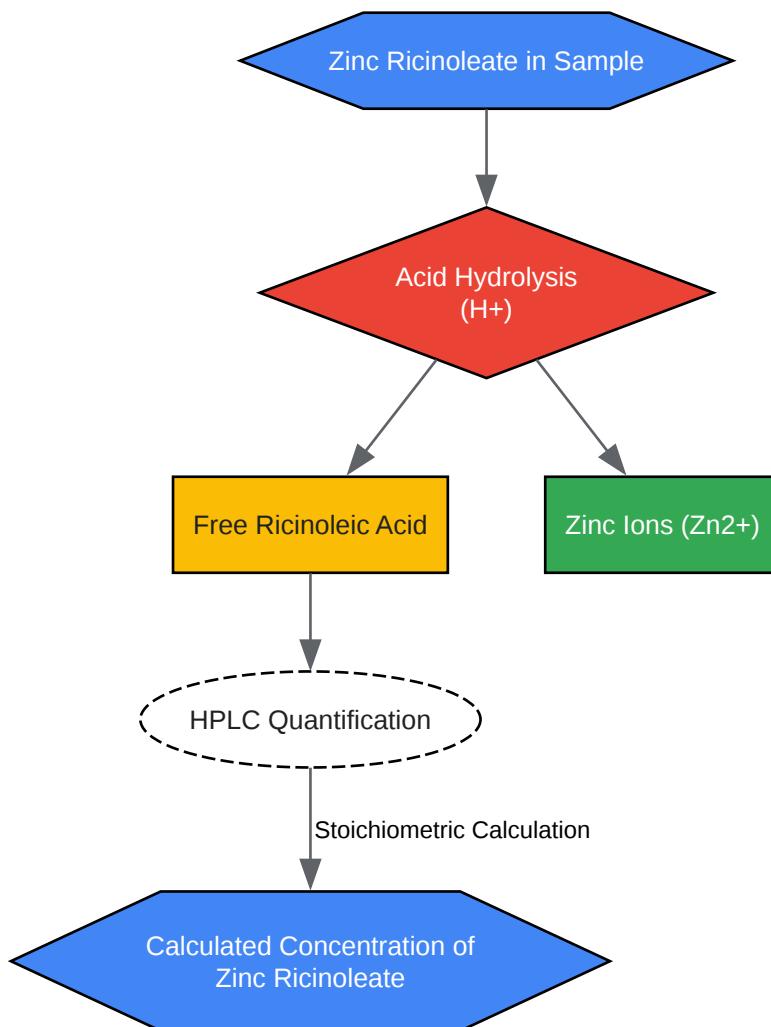
Note: The formula accounts for the stoichiometry of two molecules of ricinoleic acid per molecule of **zinc ricinoleate**.

## Visualization of Experimental Workflow

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Caption: Workflow for the quantification of **zinc ricinoleate** via HPLC.

## Logical Relationship of the Analytical Method



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